

Physical and chemical properties of 2,4-Difluoro-1,3-dihydroxybenzene

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Compound of Interest

Compound Name: 2,4-Difluororesorcinol

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An In-depth Technical Guide to 2,4-Difluoro-1,3-dihydroxybenzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of 2,4-Difluoro-1,3-dihydroxybenzene, also known as **2,4-Difluororesorcinol**. This document consolidates key data, outlines conceptual experimental protocols, and presents logical workflows relevant to its application in research and development.

Core Properties

2,4-Difluoro-1,3-dihydroxybenzene is a fluorinated aromatic compound belonging to the resorcinol family.^[1] Its structural attributes, particularly the presence of two fluorine atoms and two hydroxyl groups on the benzene ring, confer unique reactivity and make it a valuable intermediate in organic synthesis.^{[2][3][4]}

Table 1: General Properties of 2,4-Difluoro-1,3-dihydroxybenzene

Property	Value	Source(s)
Chemical Name	2,4-Difluoro-1,3-dihydroxybenzene	[2] [3]
Synonyms	2,4-Difluororesorcinol, 2,4-Difluorobenzene-1,3-diol	[2]
CAS Number	195136-71-1	[2] [3] [5] [6]
Molecular Formula	C ₆ H ₄ F ₂ O ₂	[2] [3] [5] [6]
Molecular Weight	146.09 g/mol	[2] [3] [5] [6]

| Purity | ≥95% to ≥98% (HPLC) | [\[2\]](#)[\[3\]](#)[\[6\]](#) |

Physical and Spectroscopic Data

The physical properties of 2,4-Difluoro-1,3-dihydroxybenzene are summarized below. These characteristics are essential for its handling, storage, and application in various experimental setups.

Table 2: Physical Properties of 2,4-Difluoro-1,3-dihydroxybenzene

Property	Value	Source(s)
Appearance	Off-white solid, powder	[2] [7]
Melting Point	57-88 °C	[2] [7] [6]
Boiling Point	211.3 ± 35.0 °C (Predicted)	[7]
Solubility	Soluble in Dimethylformamide (DMSO)	[2] [7]
pKa	7.23 ± 0.15 (Predicted)	[7]
Storage Temperature	-20°C	[2] [7] [6]

| Stability | Stable for at least 2 years at -20°C when protected from light and moisture. | [\[2\]](#) |

Spectroscopic Data: While specific spectral data such as detailed ^1H -NMR, ^{13}C -NMR, IR, or Mass Spectrometry for 2,4-Difluoro-1,3-dihydroxybenzene are not readily available in the provided search results, its identity is typically confirmed by ^1H -NMR.[2] For reference, the related compound 1,3-dihydroxybenzene (resorcinol) shows characteristic signals in its spectra.[8][9] The presence of fluorine atoms would introduce complex splitting patterns (coupling) in the ^1H and ^{13}C NMR spectra of the title compound.

Reactivity and Applications

2,4-Difluoro-1,3-dihydroxybenzene serves as a key fluorinated building block in organic synthesis.[2][3] The fluorine atoms on the benzene ring are activated towards nucleophilic aromatic substitution ($\text{S}_{\text{N}}\text{Ar}$) reactions.[4] This reactivity allows for the introduction of various functional groups, making it a versatile precursor for more complex molecules.

Its primary application lies in the synthesis of fluorescent dyes. It is a known precursor for preparing Pacific Blue dyes, as well as analogs of fluorescein, coumarin, and resorufin.[2]

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